

Application Notes and Protocols for Triflumezopyrim Bioassays on Nilaparvata lugens

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Compound of Interest

Compound Name: Triflumezopyrim

Cat. No.: B3026458

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for conducting **Triflumezopyrim** bioassays on the brown planthopper (*Nilaparvata lugens*), a significant pest of rice. The primary method detailed is the rice stem dipping bioassay, a widely accepted technique for evaluating the efficacy of systemic and contact insecticides against this insect. These guidelines are intended to ensure the reproducibility and accuracy of susceptibility testing, which is crucial for resistance monitoring and the development of effective pest management strategies.

Introduction

Triflumezopyrim is a novel mesoionic insecticide that provides excellent control of hopper species in rice, including populations of *Nilaparvata lugens* that have developed resistance to other insecticides like neonicotinoids.^{[1][2]} Its distinct mode of action involves the inhibition of the nicotinic acetylcholine receptor (nAChR), which differs from the agonistic action of other insecticides in the IRAC Group 4.^[1] Accurate assessment of the susceptibility of *N. lugens* populations to **Triflumezopyrim** is essential for proactive resistance management. The rice stem dipping bioassay is a reliable method for determining the lethal concentrations (e.g., LC50) of **Triflumezopyrim** against this pest.^{[2][3][4]}

Experimental Protocols

Rearing of *Nilaparvata lugens*

A healthy and homogenous population of *N. lugens* is critical for reliable bioassay results.

- **Insect Colony:** Establish and maintain a laboratory colony of *N. lugens* on susceptible rice seedlings, such as the TN1 variety.^{[5][6]} The colony should be kept in rearing cages under controlled environmental conditions ($27 \pm 1^{\circ}\text{C}$, 70-80% relative humidity, and a 16h light/8h dark photoperiod).^[7]
- **Synchronization:** To obtain insects of a uniform age for the bioassay, synchronize the rearing process. The use of 3rd instar nymphs is common for this type of bioassay.^{[2][8]}

Preparation of Triflumezopyrim Solutions

- **Stock Solution:** Prepare a stock solution of technical-grade **Triflumezopyrim** in an appropriate solvent, such as acetone or N,N-dimethylformamide.^[7]
- **Serial Dilutions:** From the stock solution, prepare a series of at least five serial dilutions using water containing a non-ionic surfactant (e.g., 0.1% Triton X-100) to ensure uniform wetting of the rice stems.^{[7][8]} The concentration range should be chosen to produce mortality rates between 10% and 90%.
- **Control:** A control solution containing only the solvent and surfactant in water should be prepared.

Rice Stem Dipping Bioassay

This method evaluates the toxicity of the insecticide through both contact and ingestion.

- **Rice Seedling Preparation:** Use rice seedlings that are approximately 30 days old.^[8]
- **Dipping:** Bundle three rice stems together and immerse them in the respective **Triflumezopyrim** dilutions or the control solution for 30 seconds.^{[7][8]}
- **Drying:** Allow the treated rice stems to air-dry at room temperature.^{[7][8]}
- **Insect Introduction:** Place the air-dried, treated rice stems into a suitable container, such as a plastic cup or glass vial. Introduce a cohort of 15-30 synchronized 3rd instar nymphs of *N.*

lucens into each container.[7][9]

- Incubation: Maintain the bioassay units under the same controlled conditions as the insect rearing.
- Mortality Assessment: Record insect mortality at specific time intervals, typically 24, 48, 72, and up to 120 hours post-treatment.[7][10] An insect is considered dead if it does not move when gently prodded with a fine brush.[9]

Data Presentation

The following tables summarize the reported lethal concentration (LC50) and lethal dose (LD50) values of **Triflumezopyrim** against *Nilaparvata lugens* from various studies.

Table 1: Lethal Concentration (LC50) of **Triflumezopyrim** against *Nilaparvata lugens* Nymphs (Rice Stem Dipping Method)

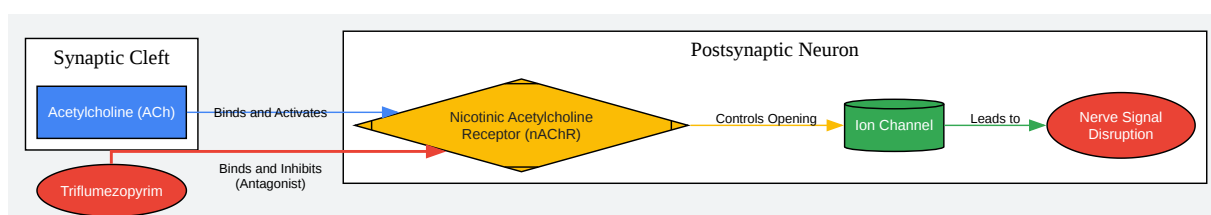
LC50 (mg/L or ppm)	Insect Stage	Population/Strain	Reference
0.150 mg/L	3rd Instar Nymphs	Susceptible Strain	[2]
0.064 mg/L	3rd Instar Nymphs	Susceptible Strain (Pyraxalt™ 10% SC)	[2]
0.280 ppm	Not specified	Susceptible Population	[3][4]
0.280 - 0.848 ppm	Not specified	Four populations from Tamil Nadu	[3][4]
0.123 - 0.268 mg/L	Not specified	Nine populations from Southern India	[3]
0.05 - 0.29 mg/L	Not specified	Field populations in China (2015-2018)	[11]

Table 2: Lethal Dose (LD50) of **Triflumezopyrim** against *Nilaparvata lugens* Adults (Topical Application Method)

LD50 (ng/individual)	Insect Stage	Population/Strain	Reference
0.094 ng/individual	Adults	Susceptible Strain	[2]

Mandatory Visualizations

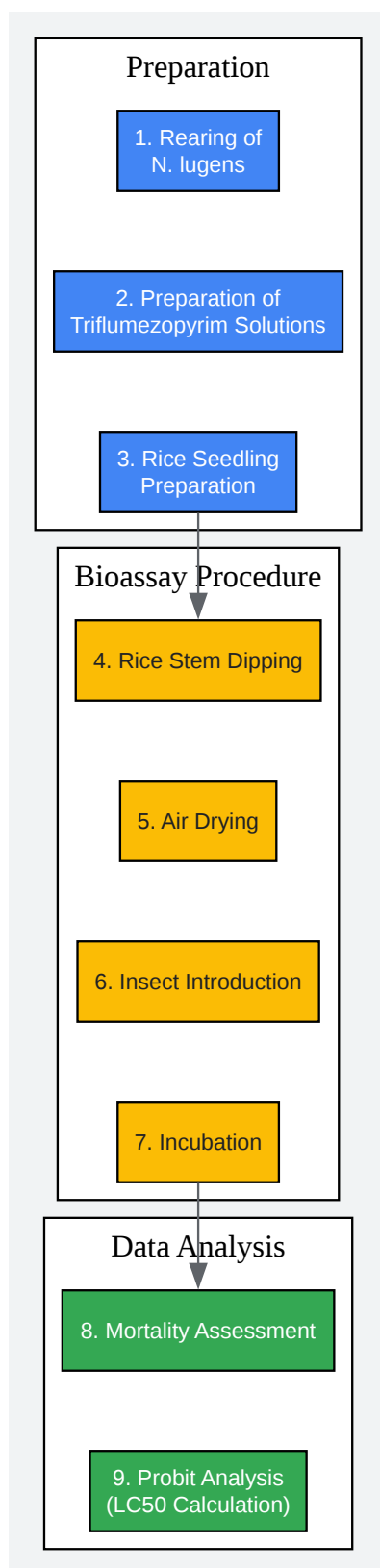
Signaling Pathway of Triflumezopyrim



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Caption: Mode of action of **Triflumezopyrim** on the insect nicotinic acetylcholine receptor.

Experimental Workflow for Triflumezopyrim Bioassay



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Caption: Workflow for the rice stem dipping bioassay with **Triflumezopyrim**.

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References

- 1. Mode of action of triflumezopyrim: A novel mesoionic insecticide which inhibits the nicotinic acetylcholine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. sasapjas.org [sasapjas.org]
- 6. Unveiling Nilaparvata lugens Stål Genes Defining Compatible and Incompatible Interactions with Rice through Transcriptome Analysis and Gene Silencing - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. redalyc.org [redalyc.org]
- 10. delphacid.s3.amazonaws.com [delphacid.s3.amazonaws.com]
- 11. researchgate.net [researchgate.net]
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